

# A Technical Guide to the Nomenclature of 3,3'-Azodibenzoic Acid

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## Compound of Interest

Compound Name: 3,3'-Azodibenzoic Acid

Cat. No.: B1269039

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This guide provides a comprehensive overview of the synonyms, identifiers, and nomenclature associated with the chemical compound **3,3'-Azodibenzoic Acid**. Accurate and consistent terminology is critical in research, development, and regulatory contexts to ensure clarity and avoid ambiguity.

## Chemical Identity and Synonyms

**3,3'-Azodibenzoic Acid** is a dicarboxylic acid derivative of azobenzene. It is characterized by two benzoic acid moieties linked by an azo group ( $-N=N-$ ) at the 3 and 3' positions of the benzene rings. Over time and across different suppliers and databases, it has been assigned various names and identifiers.

A structured summary of these identifiers is presented below for clear comparison.

Data Presentation: Synonyms and Identifiers

Identifier Type	Value
Primary Name	3,3'-Azodibenzoic Acid[1][2]
Systematic (IUPAC) Name	3-[(3-carboxyphenyl)diazenyl]benzoic acid[1][2][3]
Alternative Names	Azobenzene-3,3'-dicarboxylic Acid[1]
3,3'-(Diazene-1,2-diyl)dibenzoic acid[2]	
	Benzoic acid, 3,3'-(1,2-diazenediyl)bis-[2]
CAS Registry Number	621-18-1[1][2][3]
PubChem Compound ID (CID)	578067[1][3]
EC Number	677-087-2[1]
MDL Number	MFCD03844759[3][4]
InChI Key	QBVIXYABUQQSRY-UHFFFAOYSA-N[1][3]
Molecular Formula	C14H10N2O4[1][3]
Molecular Weight	270.24 g/mol [1]

## Experimental Protocols

The identification and confirmation of **3,3'-Azodibenzoic Acid** and its synonyms typically rely on standard analytical chemistry techniques. While this guide focuses on nomenclature, a brief overview of relevant experimental protocols is provided for context.

General Methodologies for Structural Confirmation:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR are used to confirm the structure by analyzing the chemical shifts and coupling constants of the protons and carbons in the molecule, ensuring the substitution pattern on the aromatic rings and the presence of the carboxylic acid groups.
- High-Performance Liquid Chromatography (HPLC):** Used to determine the purity of the compound. A common method involves using a C18 column with a mobile phase consisting

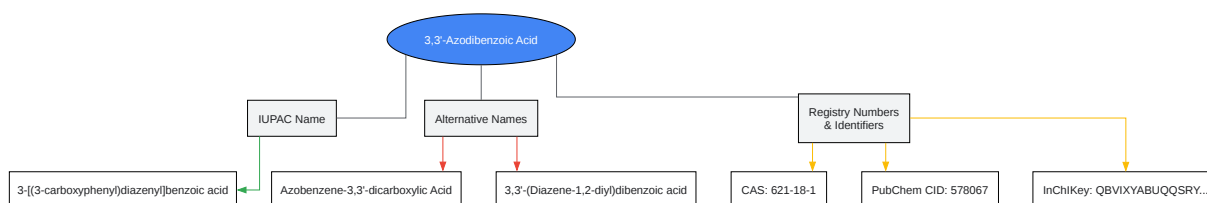
of a mixture of acetonitrile and water (with an acid additive like formic acid or trifluoroacetic acid) under gradient elution, with detection by UV-vis spectrophotometry.

- Mass Spectrometry (MS): Provides the mass-to-charge ratio of the molecule, confirming its molecular weight. Techniques like Electrospray Ionization (ESI) are commonly employed.
- Neutralization Titration: This classical method can be used to determine the purity of the acid by titrating a known mass of the sample with a standardized solution of a strong base, such as sodium hydroxide.

Note: Detailed, step-by-step experimental protocols for the synthesis or specific analysis of **3,3'-Azodibenzoic Acid** are beyond the scope of this nomenclatural guide but can be found in dedicated chemical synthesis and analysis literature.

## Visualization of Nomenclature Relationships

To illustrate the relationship between the primary name and its various synonyms and identifiers, the following diagram is provided. This logical map helps to visualize how different terms relate to the core chemical structure.



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Caption: Logical relationship of **3,3'-Azodibenzoic Acid** nomenclature.

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## References

- 1. Azobenzene-3,3'-dicarboxylic Acid | C<sub>14</sub>H<sub>10</sub>N<sub>2</sub>O<sub>4</sub> | CID 578067 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3,3'-AZODIBENZOIC ACID CAS#: 621-18-1 [amp.chemicalbook.com]
- 3. Azobenzene-3,3'-dicarboxylic Acid 95.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 4. Azobenzene-3,3'-dicarboxylic Acid | 621-18-1 | TCI Deutschland GmbH [tcichemicals.com]
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